

4-Fluoro-4-piperidinecarboxylic acid hydrochloride safety and handling

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Compound of Interest

Compound Name: 4-Fluoro-4-piperidinecarboxylic acid hydrochloride

Cat. No.: B1440651

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An In-Depth Technical Guide to the Safe Handling of **4-Fluoro-4-piperidinecarboxylic acid hydrochloride**


Introduction

The incorporation of fluorine into molecular scaffolds is a cornerstone of modern medicinal chemistry, often enhancing metabolic stability, binding affinity, and bioavailability.^[1] The title compound, **4-Fluoro-4-piperidinecarboxylic acid hydrochloride**, is a valuable building block for drug discovery professionals, combining the rigid piperidine core with the unique stereoelectronic properties of a geminal fluoro-substituent.^[2] However, the precise safety profile and handling requirements for this specific molecule are not extensively documented in publicly available Safety Data Sheets (SDS).

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **4-Fluoro-4-piperidinecarboxylic acid hydrochloride**. By employing a hazard assessment based on structural analogy to its constituent parts—the piperidine core, the carboxylic acid moiety, the fluorine atom, and its hydrochloride salt form—we can construct a robust and scientifically-grounded safety protocol. This document is intended for researchers, chemists, and drug development professionals who may handle this or structurally similar compounds.

Section 1: Compound Identification and Physicochemical Properties

Proper identification is the first step in any chemical safety protocol. The hydrochloride salt form dictates that this compound is a solid, which mitigates the risk of exposure to flammable and volatile vapors associated with the parent piperidine, but introduces the potential for aerosolization of dust during handling.

Property	Value	Source(s)
Full Chemical Name	4-Fluoro-4-piperidinecarboxylic acid hydrochloride	[3][4]
CAS Number	1186663-32-0	[3][4][5]
Molecular Formula	C ₆ H ₁₁ ClFNO ₂	[3][4]
Molecular Weight	183.61 g/mol	[3][4]
Chemical Structure	 Chemical Structure	
Inferred Physical Form	White to off-white crystalline solid	[6][7]
Inferred Solubility	Likely soluble in water and polar protic solvents like methanol/ethanol	[6][7]
Recommended Storage	Store at room temperature under an inert atmosphere	[3][4]

Section 2: Hazard Identification and Toxicological Profile (Inferred)

A definitive toxicological profile for this compound is not available. Therefore, a conservative hazard assessment is derived from its structural analogues. The primary hazards are associated with the piperidine core, which is known for its toxicity and corrosivity, and the irritant nature of the carboxylic acid and hydrochloride salt.

Hazard Class	GHS Pictogram	Inferred Hazard Statement	Basis for Inference
Acute Toxicity (Oral)		H302: Harmful if swallowed.	Explicitly listed by a supplier.[3] The parent piperidine has moderate acute oral toxicity.[8]
Skin Corrosion / Irritation		H315: Causes skin irritation. (Potentially H314: Causes severe skin burns and eye damage)	Piperidine-4-carboxylic acid is a known skin irritant (H315).[9][10] 4-Fluoropiperidine causes severe skin burns (H314).[11] A conservative approach is warranted.
Serious Eye Damage / Irritation		H319: Causes serious eye irritation. (Potentially H318: Causes serious eye damage)	Piperidine-4-carboxylic acid is a known eye irritant (H319).[9][10] 4-Fluoropiperidine causes severe eye damage.[11] The solid, dusty nature increases the risk of severe eye contact.
Specific Target Organ Toxicity (STOT)		H335: May cause respiratory irritation.	The parent piperidine-4-carboxylic acid is classified as a respiratory irritant.[9][10] As a fine powder, inhalation of dust is a primary exposure risk.

Toxicological Rationale:

- **Piperidine Core:** Piperidine itself is toxic and corrosive. It is readily absorbed through the skin and can cause weakness, respiratory distress, and convulsions.[8]
- **Fluorine Substituent:** The carbon-fluorine bond is strong, but metabolic defluorination can occur, potentially releasing fluoride ions or harmful metabolites like fluoroacetic acid.[2] While unlikely to be a primary hazard in acute handling, this is a critical consideration for in-vivo applications.
- **Hydrochloride Salt:** Amine hydrochloride salts are acidic and can cause irritation upon contact with moist skin or mucous membranes.[6] The primary hazard during handling is the inhalation of fine dust particles.

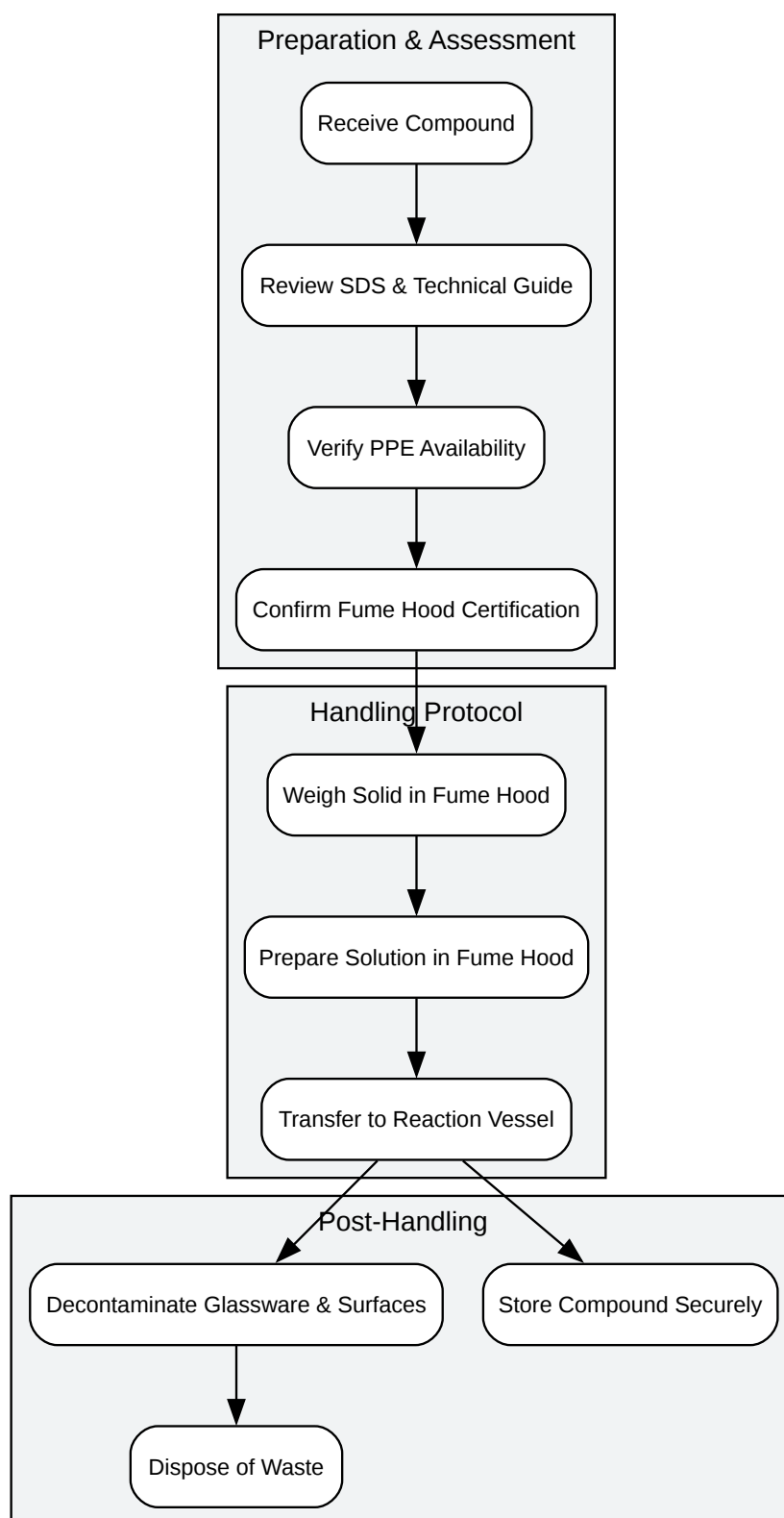
Section 3: Engineering Controls and Risk Mitigation

A multi-layered approach to risk mitigation is essential, starting with robust engineering controls to minimize the possibility of exposure.

Primary Engineering Control: All manipulations of solid **4-Fluoro-4-piperidinecarboxylic acid hydrochloride**, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood. The fume hood provides critical protection against the inhalation of aerosolized dust.

Secondary Controls:

- Designate a specific area within the lab for handling this compound.
- Ensure an eye wash station and safety shower are immediately accessible and tested regularly.[12]
- Avoid working alone when handling this and other potentially hazardous materials.



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Caption: Risk management workflow for handling the compound.

Section 4: Personal Protective Equipment (PPE)

The appropriate selection and consistent use of PPE is the final barrier between the researcher and the chemical.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory
Receiving/Moving Container	Safety glasses with side shields	Nitrile gloves	Standard lab coat	Not required
Weighing/Transferring Solid	Chemical splash goggles and face shield	Double-gloving with nitrile or neoprene gloves. Check manufacturer's compatibility chart. [13]	Flame-resistant lab coat, closed at the front	Not required if performed in a certified fume hood. Otherwise, a NIOSH-approved respirator with P100 filter.
Preparing Solutions	Chemical splash goggles	Nitrile or neoprene gloves	Lab coat	Not required if performed in a certified fume hood.
Handling Dilute Solutions (<1 M)	Safety glasses with side shields	Nitrile gloves	Lab coat	Not required
Cleaning Spills	Chemical splash goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over lab coat	Required. NIOSH-approved respirator with P100 filter.

Section 5: Protocols for Safe Handling and Storage

Adherence to standardized protocols minimizes variability and risk.

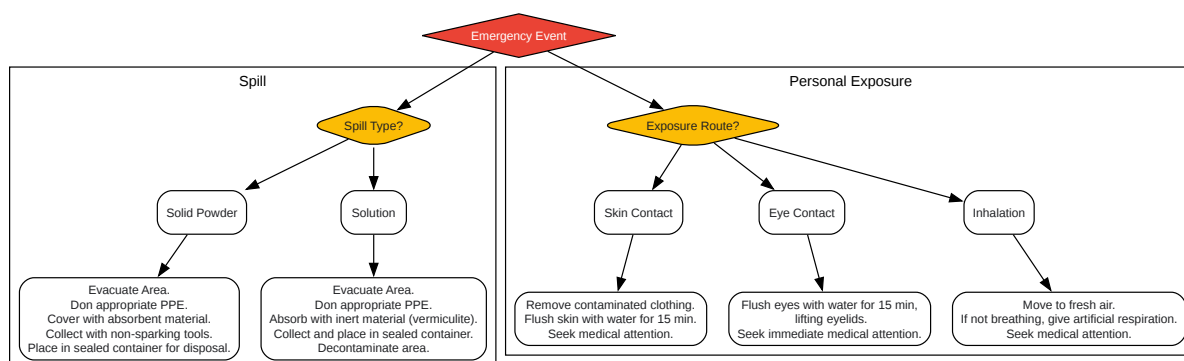
Protocol 5.1: Weighing and Preparing a Stock Solution

- Preparation: Don all required PPE (goggles, face shield, lab coat, double gloves). Confirm the fume hood sash is at the appropriate height and airflow is optimal.
- Staging: Place a weigh boat on an analytical balance inside the fume hood. Also place a spatula, the chemical container, and a vial for the final solution inside the hood.
- Transfer: Carefully open the container. Using the spatula, gently transfer the desired amount of solid to the weigh boat. Avoid any actions that could generate dust. Close the primary container immediately.
- Dissolution: Transfer the weighed solid into the designated vial. Using a pipette, add the desired solvent to the vial and cap securely. Mix gently until dissolved.
- Cleanup: Carefully wipe down the spatula and any surfaces inside the fume hood with a damp cloth. Dispose of the weigh boat and cloth in the designated solid hazardous waste container.
- Doffing PPE: Remove PPE in the correct order (gloves first, then face shield/goggles, then lab coat). Wash hands thoroughly with soap and water.^[13]

Storage: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[14] Storage under an inert atmosphere is recommended for long-term stability.^[3]

Section 6: Emergency Response Procedures

Rapid and correct response to an emergency can significantly mitigate harm.



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Caption: Decision-making flowchart for emergency response.

Detailed Emergency Protocols:

- Skin Contact: Immediately remove all contaminated clothing.[12] Flush the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[12] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical

attention.[13]

- Minor Solid Spill (<1g): If safe to do so, restrict access to the area. Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand or vermiculite. Carefully sweep the material into a sealed container for hazardous waste disposal.[10][14]
- Fire: The compound is not expected to be flammable, but containers may burn, emitting toxic and corrosive fumes (e.g., NO_x, HCl, HF).[10] Use extinguishing media suitable for the surrounding fire, such as dry chemical, carbon dioxide, or water spray.[14] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

Section 7: Waste Disposal

All waste containing **4-Fluoro-4-piperidinecarboxylic acid hydrochloride**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, sealed container designated for halogenated organic waste.
- Disposal: All waste must be disposed of through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not dispose of down the drain.[12]

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